

Synthesis of Nitriles from Tertiary Alkyl Chlorides: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-4-methylpentanenitrile

Cat. No.: B1305600

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the synthesis of nitriles from tertiary alkyl chlorides, a crucial transformation in organic synthesis for the creation of quaternary carbon centers. While the direct nucleophilic substitution of tertiary alkyl halides with cyanide salts via an SN1 mechanism is often challenging and prone to elimination side reactions, several effective methods have been developed. This guide focuses on two primary, reliable methods: Lewis acid-catalyzed cyanation using trimethylsilyl cyanide (TMSCN) and a modern photoinduced copper-catalyzed approach.

Lewis Acid-Catalyzed Cyanation of Tertiary Alkyl Chlorides with Trimethylsilyl Cyanide

This method, notably developed by Reetz and colleagues, provides a robust pathway to tertiary alkyl nitriles by activating the tertiary alkyl chloride with a Lewis acid, facilitating the attack of the cyanide nucleophile from trimethylsilyl cyanide. Tin(IV) chloride (SnCl₄) is a commonly employed Lewis acid for this transformation.

Reaction Principle

The reaction proceeds through the formation of a carbocation intermediate upon coordination of the Lewis acid to the chlorine atom of the tertiary alkyl chloride. This carbocation is then trapped by the cyanide nucleophile from TMSCN.

Experimental Protocol: Synthesis of 2,2-Dimethylpropanenitrile (Pivalonitrile) from tert-Butyl Chloride

Materials:

- tert-Butyl chloride
- Trimethylsilyl cyanide (TMSCN)
- Tin(IV) chloride (SnCl_4)
- Anhydrous dichloromethane (CH_2Cl_2)
- Ice water
- 10% aqueous sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Nitrogen gas (N_2)
- Standard glassware for organic synthesis (round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer

Procedure:[\[1\]](#)

- In a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stirrer, dissolve tert-butyl chloride (1.0 eq) and trimethylsilyl cyanide (1.5 eq) in anhydrous dichloromethane.
- Under a nitrogen atmosphere, slowly add tin(IV) chloride (0.3 eq) to the stirred solution at room temperature. The addition can be slightly exothermic.
- Stir the reaction mixture at room temperature for 24-38 hours. The progress of the reaction can be monitored by ^1H NMR spectroscopy by observing the disappearance of the tert-butyl chloride signal and the appearance of the pivalonitrile signal.

- Upon completion, pour the reaction mixture into ice water and stir vigorously.
- Separate the organic layer. Extract the aqueous layer twice with dichloromethane.
- Combine the organic layers and wash with a 10% aqueous sodium bicarbonate solution.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by distillation to obtain pure 2,2-dimethylpropanenitrile.

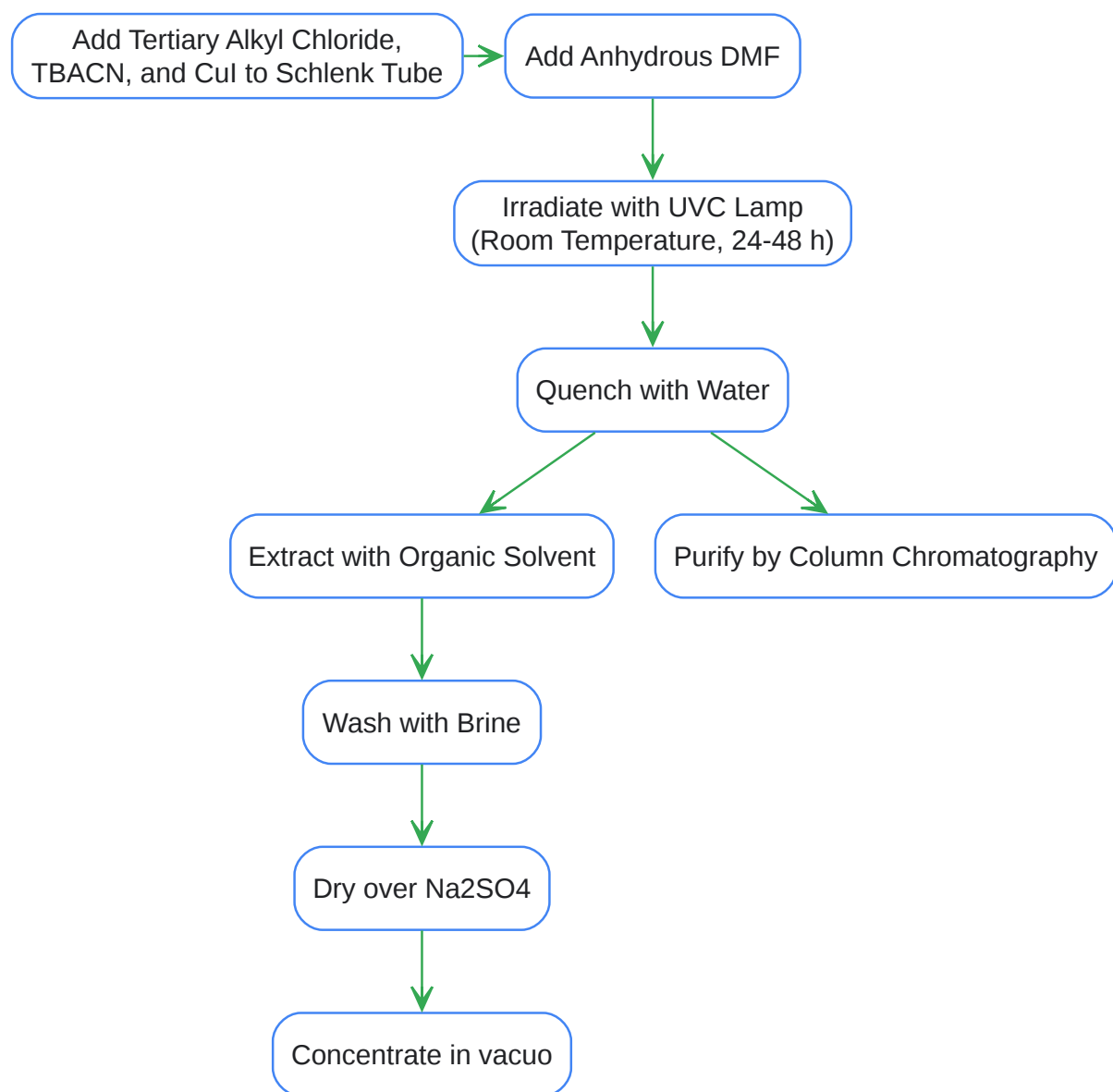
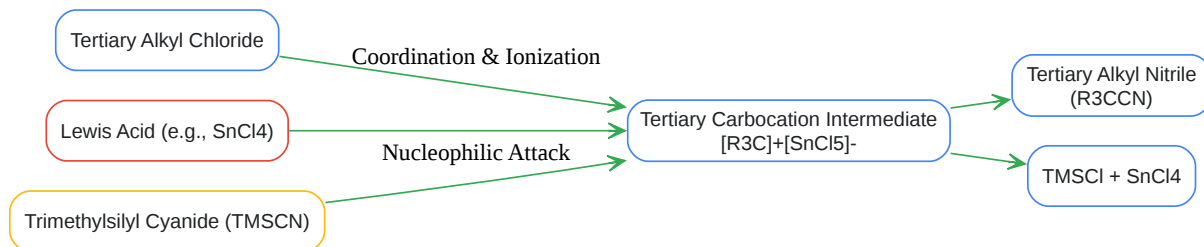
Data Presentation

The following table summarizes the yields of various tertiary alkyl nitriles synthesized using the SnCl₄-catalyzed cyanation of the corresponding tertiary alkyl chlorides with TMSCN.

Tertiary Alkyl Chloride	Product	Lewis Acid	Solvent	Yield (%)
tert-Butyl chloride	2,2-Dimethylpropane nitrile	SnCl ₄	CH ₂ Cl ₂	85
1-Adamantyl chloride	1-Adamantanecarbonitrile	SnCl ₄	CH ₂ Cl ₂	92
1-Chloro-1-methylcyclohexane	1-Methylcyclohexane-1-carbonitrile	SnCl ₄	CH ₂ Cl ₂	78
2-Chloro-2-methylbutane	2,2-Dimethylbutanenitrile	SnCl ₄	CH ₂ Cl ₂	81

Table 1: Yields of tertiary alkyl nitriles prepared by SnCl₄-catalyzed cyanation.

Logical Relationship Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EP0063740B1 - Process for the preparation of tertiary alkyl cyanides - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Synthesis of Nitriles from Tertiary Alkyl Chlorides: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1305600#synthesis-of-nitriles-from-tertiary-alkyl-chlorides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com